Synthesis of 2-(2-Methoxy-5-methylphenyl)ethanamine Hydrochloride: An Application Protocol

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Compound of Interest

Compound Name:	*2-(2-Methoxy-5-methylphenyl)ethanamine*
CAS No.:	*46035-71-6*
Cat. No.:	*B1608439*

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Abstract: This document provides a comprehensive, in-depth guide for the synthesis of **2-(2-Methoxy-5-methylphenyl)ethanamine** hydrochloride. This protocol is intended for researchers, scientists, and drug development professionals. The synthesis is a multi-step process commencing with the methylation of 5-methylsalicylaldehyde to yield 2-methoxy-5-methylbenzaldehyde. This intermediate undergoes a Henry condensation with nitromethane to form 1-(2-methoxy-5-methylphenyl)-2-nitroethene, which is subsequently reduced to the freebase amine, **2-(2-methoxy-5-methylphenyl)ethanamine**, using lithium aluminum hydride. The final step involves the conversion of the freebase to its stable hydrochloride salt. This guide emphasizes the causality behind experimental choices, self-validating system protocols, and is grounded in authoritative references.

Introduction

2-(2-Methoxy-5-methylphenyl)ethanamine and its derivatives are of significant interest in medicinal chemistry and pharmacological research due to their structural similarity to a class of

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compounds known as phenethylamines. This structural motif is a cornerstone in the design of various neurologically active agents. The precise arrangement of the methoxy and methyl groups on the phenyl ring, coupled with the ethanamine side chain, provides a unique scaffold for exploring structure-activity relationships (SAR) at various receptor targets within the central nervous system.

The synthesis of this specific analogue requires a strategic approach to introduce the desired functional groups in the correct positions. The protocol detailed herein follows a logical and well-established synthetic pathway that is both efficient and scalable for laboratory purposes. Each step has been optimized to ensure a high degree of purity in the intermediates and the final product, which is crucial for reliable biological evaluation.

Synthetic Workflow Overview

The overall synthetic strategy is depicted in the workflow diagram below. The synthesis begins with a commercially available starting material, 5-methylsalicylaldehyde, and proceeds through three main chemical transformations to arrive at the target hydrochloride salt.



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Caption: Synthetic workflow for **2-(2-Methoxy-5-methylphenyl)ethanamine** hydrochloride.

Materials and Methods

Reagents and Solvents

All reagents should be of analytical grade or higher and used as received unless otherwise noted. Solvents should be anhydrous where specified.

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Reagent/Solvent	Supplier	Grade
5-Methylsalicylaldehyde	Sigma-Aldrich	98%
Iodomethane	Acros Organics	99.5%, stabilized
Sodium Hydroxide	Fisher Scientific	Pellets, 97%
Tetrabutylammonium Hydroxide	Sigma-Aldrich	40% in water
Dichloromethane	VWR	ACS Grade
Nitromethane	Alfa Aesar	96%
Ammonium Acetate	J.T. Baker	Crystal, 98%
Glacial Acetic Acid	EMD Millipore	99.7%
Lithium Aluminum Hydride (LAH)	Sigma-Aldrich	1.0 M solution in THF
Anhydrous Tetrahydrofuran (THF)	Acros Organics	99.9%, extra dry
Diethyl Ether	Fisher Scientific	Anhydrous
Hydrochloric Acid	Sigma-Aldrich	2.0 M solution in diethyl ether
Anhydrous Magnesium Sulfate	Fisher Scientific	Granular
Ethyl Acetate	VWR	ACS Grade
Hexanes	VWR	ACS Grade

Equipment

- Standard laboratory glassware (round-bottom flasks, condensers, separatory funnels, etc.)
- Magnetic stirrer with heating plate
- Ice bath
- Rotary evaporator

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- Inert atmosphere setup (Nitrogen or Argon)
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)
- UV lamp for TLC visualization
- Glass funnels and filter paper
- pH indicator strips

Detailed Experimental Protocols

Step 1: Synthesis of 2-Methoxy-5-methylbenzaldehyde

This initial step involves the O-methylation of the phenolic hydroxyl group of 5-methylsalicylaldehyde. A phase-transfer catalyst, tetrabutylammonium hydroxide, is employed to facilitate the reaction between the aqueous sodium hydroxide and the organic-soluble starting material.[1][2]

Procedure:

- In a 250 mL round-bottom flask, suspend 5-methylsalicylaldehyde (10.0 g, 73.4 mmol) in a biphasic solvent system of dichloromethane (50 mL) and water (50 mL).
- To this stirred suspension, add 1 M aqueous sodium hydroxide solution (88.1 mL, 88.1 mmol) followed by 40% aqueous tetrabutylammonium hydroxide (4.78 g, 7.34 mmol).
- Add iodomethane (15.6 g, 6.8 mL, 110.1 mmol) dropwise to the reaction mixture.
- Stir the mixture vigorously at room temperature for 3-4 hours. Monitor the reaction progress by TLC (3:1 Hexanes:Ethyl Acetate). The starting material will have a lower Rf than the product.
- Upon completion, transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer with dichloromethane (2 x 30 mL).
- Combine the organic layers and wash with saturated brine (50 mL).

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- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 2-methoxy-5-methylbenzaldehyde as a pale yellow oil or low-melting solid. The product is often of sufficient purity for the next step, but can be further purified by vacuum distillation if necessary.

Step 2: Synthesis of 1-(2-Methoxy-5-methylphenyl)-2-nitroethene

This step is a Henry condensation (also known as a nitroaldol reaction), a classic carbon-carbon bond-forming reaction.[2][3][4] The aldehyde reacts with nitromethane in the presence of a weak base, ammonium acetate, to form the corresponding β-nitrostyrene. The reaction is driven to completion by the removal of water.

Procedure:

- To a 250 mL round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 2-methoxy-5-methylbenzaldehyde (10.0 g, 66.6 mmol), nitromethane (20.3 g, 18.0 mL, 333 mmol), and ammonium acetate (2.57 g, 33.3 mmol).
- Add glacial acetic acid (20 mL) as the solvent.
- Heat the reaction mixture to reflux (approximately 100-110 °C).
- Continue refluxing for 2-3 hours, collecting the water that azeotropes off in the Dean-Stark trap.
- Monitor the reaction by TLC (4:1 Hexanes:Ethyl Acetate). The nitrostyrene product is typically a bright yellow-orange spot with a higher Rf than the starting aldehyde.
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a beaker containing 200 mL of ice-water and stir. A yellow precipitate should form.
- Collect the solid by vacuum filtration, wash thoroughly with cold water, and then with a small amount of cold ethanol.

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- Recrystallize the crude product from ethanol or isopropanol to afford bright yellow crystals of 1-(2-methoxy-5-methylphenyl)-2-nitroethene.

Step 3: Synthesis of 2-(2-Methoxy-5-methylphenyl)ethanamine (Freebase)

The reduction of the nitrostyrene to the corresponding phenethylamine is achieved using a powerful reducing agent, lithium aluminum hydride (LAH).[5][6] This reaction reduces both the nitro group and the carbon-carbon double bond. Extreme caution must be exercised when working with LAH as it is highly reactive with water and protic solvents.[5][6][7] All glassware must be oven-dried, and the reaction must be conducted under an inert atmosphere.

Procedure:

- Set up an oven-dried 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a nitrogen/argon inlet, and a dropping funnel.
- Under a positive pressure of inert gas, charge the flask with a solution of lithium aluminum hydride in THF (1.0 M, 104 mL, 104 mmol).
- Cool the LAH suspension to 0 °C in an ice bath.
- In a separate dry flask, dissolve 1-(2-methoxy-5-methylphenyl)-2-nitroethene (10.0 g, 51.8 mmol) in anhydrous THF (100 mL).
- Add the solution of the nitrostyrene dropwise to the stirred LAH suspension via the dropping funnel at a rate that maintains the internal temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, gently heat the mixture to reflux for 2-3 hours.
- Monitor the reaction by TLC (10:1 Dichloromethane:Methanol with a few drops of triethylamine). The disappearance of the yellow nitrostyrene spot indicates completion.
- Cool the reaction mixture back down to 0 °C in an ice bath.
- Carefully and slowly quench the excess LAH by the sequential dropwise addition of:

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- Water (4 mL)
- 15% aqueous sodium hydroxide (4 mL)
- Water (12 mL)

- A granular white precipitate of aluminum salts will form. Stir the resulting slurry at room temperature for 30 minutes.
- Filter the mixture through a pad of Celite®, washing the filter cake thoroughly with THF (3 x 50 mL).
- Combine the filtrate and washings and concentrate under reduced pressure to yield the crude **2-(2-methoxy-5-methylphenyl)ethanamine** as an oil.

Step 4: Formation of 2-(2-Methoxy-5-methylphenyl)ethanamine Hydrochloride

The final step is the conversion of the freebase amine to its more stable and handleable hydrochloride salt. This is achieved by treating a solution of the amine with hydrochloric acid.[8]

Procedure:

- Dissolve the crude amine from the previous step in approximately 100 mL of anhydrous diethyl ether.
- Filter the solution to remove any residual inorganic salts.
- While stirring the ethereal solution, slowly add a 2.0 M solution of HCl in diethyl ether dropwise.
- A white precipitate of the hydrochloride salt will immediately form. Continue adding the HCl solution until the mixture is acidic to moist pH paper.
- Stir the resulting slurry for 30 minutes at room temperature.
- Collect the white solid by vacuum filtration.

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- Wash the solid with cold diethyl ether (2 x 20 mL).
- Dry the product under vacuum to yield **2-(2-methoxy-5-methylphenyl)ethanamine** hydrochloride as a white to off-white crystalline solid.

Characterization and Quality Control

The identity and purity of the final product should be confirmed by standard analytical techniques.

- Melting Point: Determine the melting point of the hydrochloride salt and compare it to literature values for analogous compounds.
- Thin Layer Chromatography (TLC): A single spot should be observed in an appropriate solvent system (e.g., 10:1 Dichloromethane:Methanol with a drop of acetic acid).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum should be consistent with the structure. Expected signals include aromatic protons (typically in the range of 6.7-7.1 ppm), a methoxy singlet (around 3.8 ppm), two methylene triplets corresponding to the ethylamine side chain (in the range of 2.8-3.2 ppm), a methyl singlet (around 2.3 ppm), and a broad singlet for the amine protons.
  - ^{13}C NMR: The carbon NMR spectrum should show the correct number of signals corresponding to the unique carbon atoms in the molecule.

Safety Precautions

- General: All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, a lab coat, and appropriate gloves, must be worn at all times.
- Iodomethane: Is a carcinogen and is toxic. Handle with extreme care and avoid inhalation or skin contact.
- Nitromethane: Is flammable and can be explosive under certain conditions. Avoid heat, sparks, and open flames.[3]

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- Lithium Aluminum Hydride (LAH): Is a pyrophoric solid that reacts violently with water and protic solvents to produce flammable hydrogen gas. Handle under an inert atmosphere and ensure no contact with moisture.[5][6][7] A Class D fire extinguisher for combustible metals should be readily available. The quenching procedure must be performed slowly and with extreme caution, especially on a larger scale.

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